

# "Fungicide4" and its potential for systemic movement in plants

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## Compound of Interest

Compound Name: *Fungicide4*

Cat. No.: *B12415399*

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## The Systemic Activity of Fungicide4: A Technical Guide

For Research, Scientific, and Drug Development Professionals

This technical guide provides an in-depth analysis of the systemic movement of the novel fungicide, **Fungicide4**. The data presented herein is based on extensive studies utilizing a representative compound from the strobilurin class of fungicides, which shares a similar mode of action and exhibits comparable systemic properties. This document details the uptake, translocation, and metabolism of **Fungicide4** within the plant, offering critical insights for its effective application and future development.

## Physicochemical Properties and Systemic Potential

**Fungicide4** is characterized by its moderate lipophilicity and a degree of water solubility that facilitates its movement within the plant's vascular systems. Its ability to be absorbed by the roots and leaves and subsequently translocated to other parts of the plant makes it a highly effective systemic fungicide for the control of a broad spectrum of fungal pathogens.

## Quantitative Analysis of Systemic Movement

The systemic properties of **Fungicide4** have been quantified through a series of laboratory and greenhouse studies. The following tables summarize the key data on its uptake, translocation, and metabolism in various plant species.

Table 1: Foliar Uptake of **Fungicide4** in Different Plant Species

Plant Species	Application Rate (g a.i./ha)	Time After Application (hours)	Uptake (% of Applied)
Wheat	250	24	15.2
Wheat	250	48	21.8
Grapevine	200	24	12.5
Grapevine	200	48	18.9
Tomato	220	24	18.3
Tomato	220	48	25.1

Table 2: Acropetal and Basipetal Translocation of **Fungicide4** in Wheat

Application Site	Time After Application (days)	Plant Part	Translocation (% of Uptake)
Leaf	7	Upper Leaves	5.7 (Acropetal)
Leaf	7	Roots	1.2 (Basipetal)
Root	7	Leaves	10.3 (Acropetal)
Root	7	Stem	4.5 (Acropetal)

Table 3: Metabolism of **Fungicide4** in Soil and Plants

Matrix	Half-life (DT50, days)	Major Metabolites
Soil (Aerobic)	14-28	Cyano-metabolite, Acid-metabolite
Wheat (Foliar)	7-10	Glucoside conjugates
Grapevine (Fruit)	12-15	Hydroxylated derivatives

## Experimental Protocols

The following sections detail the methodologies employed in the key experiments to determine the systemic movement of **Fungicide4**.

### Radiolabeling and Application

- Radiolabeling: **Fungicide4** was synthesized with a  $^{14}\text{C}$  radiolabel incorporated into a stable position of the molecule to facilitate tracing.
- Plant Material: Wheat (*Triticum aestivum*), grapevine (*Vitis vinifera*), and tomato (*Solanum lycopersicum*) plants were grown under controlled greenhouse conditions.
- Application: For foliar application studies, a defined amount of the  $^{14}\text{C}$ -labeled **Fungicide4** solution was applied to a specific leaf area. For root uptake studies, the plants were transferred to a hydroponic solution containing the radiolabeled fungicide.

### Sample Collection and Preparation

- Plant Tissues: At predetermined time intervals, plants were harvested and dissected into different parts (e.g., treated leaf, upper leaves, lower leaves, stem, roots).
- Soil Samples: In metabolism studies, soil samples were collected from different depths.
- Extraction: Plant tissues and soil samples were homogenized and extracted with appropriate organic solvents (e.g., acetonitrile, methanol) to isolate **Fungicide4** and its metabolites.

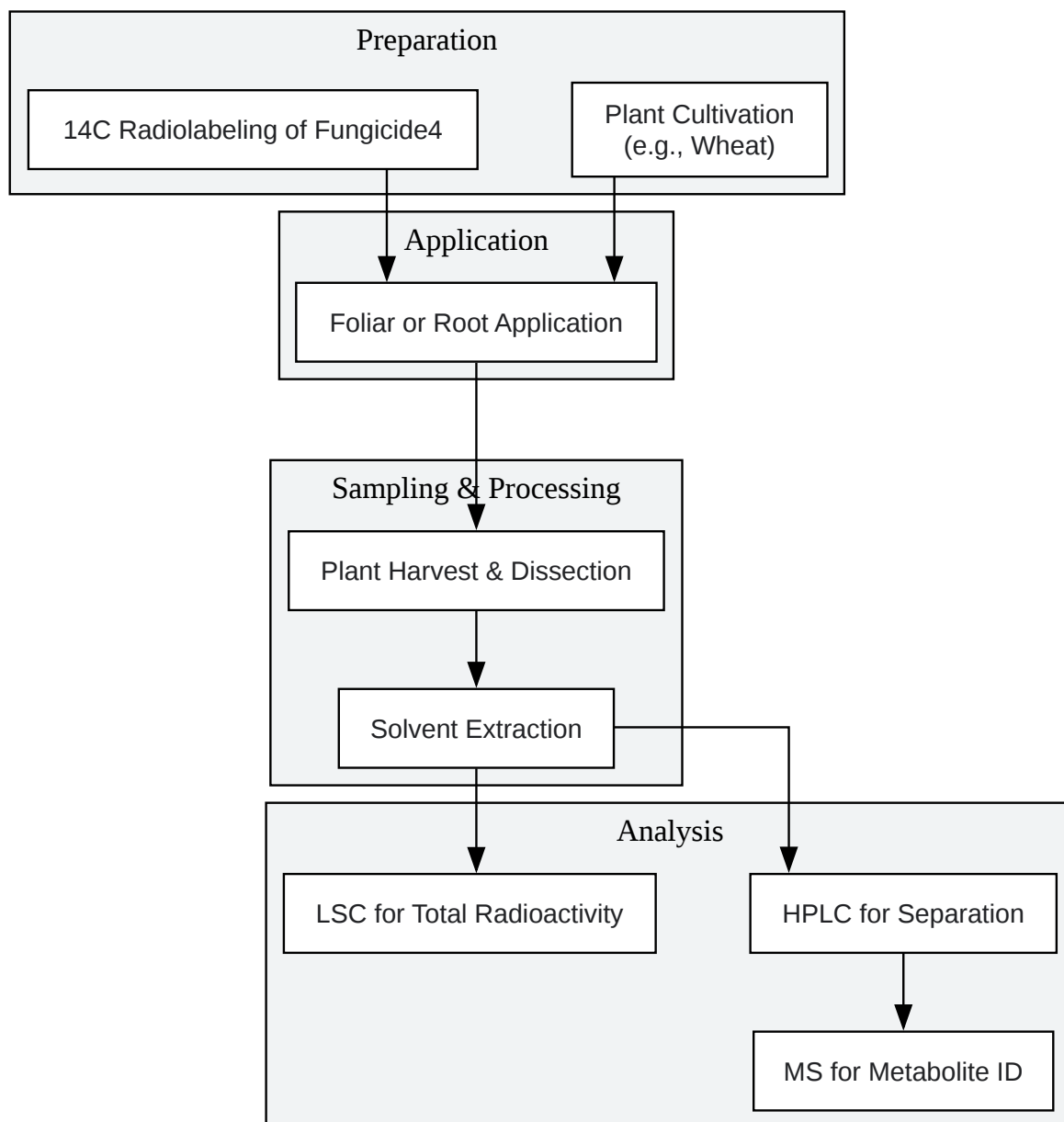
### Analytical Methods

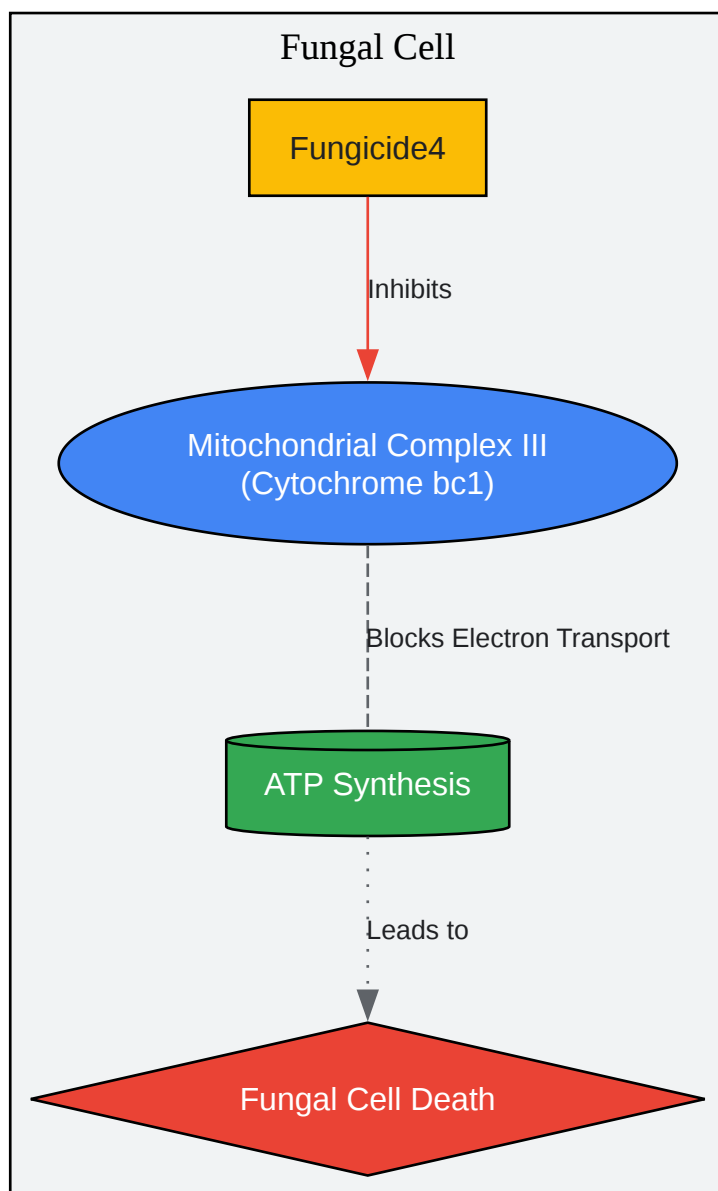
- Liquid Scintillation Counting (LSC): The total radioactivity in the extracts and remaining plant material was quantified using LSC to determine the overall uptake and distribution of the fungicide.
- High-Performance Liquid Chromatography (HPLC): The extracts were analyzed by HPLC with a radioactivity detector to separate and quantify the parent **Fungicide4** and its metabolites.

- Mass Spectrometry (MS): The chemical structures of the metabolites were identified using liquid chromatography coupled with mass spectrometry (LC-MS/MS).

## Visualizing Workflows and Pathways

The following diagrams illustrate the experimental workflow for a typical plant metabolism study and the proposed signaling pathway for the mode of action of **Fungicide4**.





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